

Safeguarding Your Research: A Comprehensive Guide to Handling 6-Hydroxynicotinic Acid

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Compound of Interest

Compound Name: 6-Hydroxynicotinic acid

Cat. No.: B132223

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For researchers, scientists, and professionals in drug development, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **6-Hydroxynicotinic acid**, including detailed operational and disposal plans to foster a culture of safety and build deep trust in your laboratory practices.

Hazard Identification and Risk Assessment

6-Hydroxynicotinic acid is classified as a hazardous substance that can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2][3][4]} It is crucial to handle this chemical in a well-ventilated area and avoid the formation of dust.^{[2][3][4]}

Key Safety and Physical Data

To facilitate a quick assessment of the chemical's properties, the following table summarizes key quantitative data.

Property	Value	Reference
CAS Number	5006-66-6	[1] [2] [3]
EC Number	225-682-9	[3] [4]
Molecular Formula	C6H5NO3	[3]
Appearance	Beige Powder Solid	[1]
Odor	Odorless	[1]

Operational Plan: From Preparation to Disposal

A systematic approach to handling **6-Hydroxynicotinic acid** is critical to minimize exposure and ensure safety. The following step-by-step guidance outlines the complete workflow.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Work in a well-ventilated area, such as a fume hood, to minimize inhalation of dust or vapors.
[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[\[2\]](#)[\[5\]](#)

Personal Protective Equipment (PPE): A comprehensive PPE strategy is your first line of defense.

PPE Category	Specific Recommendations	Rationale
Eye Protection	Chemical safety goggles conforming to EN166 or OSHA 29 CFR 1910.133 standards. [1][2] A face shield may be necessary for splash hazards. [6]	To prevent eye contact which can cause serious irritation.[1] [2][4][5]
Hand Protection	Wear appropriate protective gloves (e.g., nitrile or butyl rubber).[1][7] Inspect gloves for any tears or degradation before use.	To prevent skin contact which can cause irritation.[1][2][4][5]
Skin and Body Protection	A lab coat is mandatory.[6] For larger quantities or where there is a significant risk of splashing, consider an acid-resistant apron or coveralls.[6] [8]	To protect skin and personal clothing from contamination.
Respiratory Protection	Under normal laboratory use with adequate ventilation, respiratory protection may not be required.[1][2] For large-scale operations or in emergencies where dust or aerosols may be generated, use a NIOSH/MSHA or European Standard EN 136 approved respirator with appropriate cartridges.[1]	To prevent respiratory tract irritation.[1][2][4][5]

Handling and Storage Procedures

- Handling: Avoid all unnecessary personal contact.[3] Do not breathe dust.[1] Wash hands and any exposed skin thoroughly after handling.[1][2][5] When handling, do not eat, drink, or

smoke.[3]

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][4][5]
Keep away from incompatible materials such as strong oxidizing agents.[2]

Accidental Release Measures

- Minor Spills: For small spills, avoid generating dust.[3] Carefully sweep or vacuum up the spilled material and place it into a suitable, labeled container for disposal.[2][3]
- Major Spills: In the event of a large spill, evacuate the area and alert the appropriate emergency response team.[3]

First Aid Measures

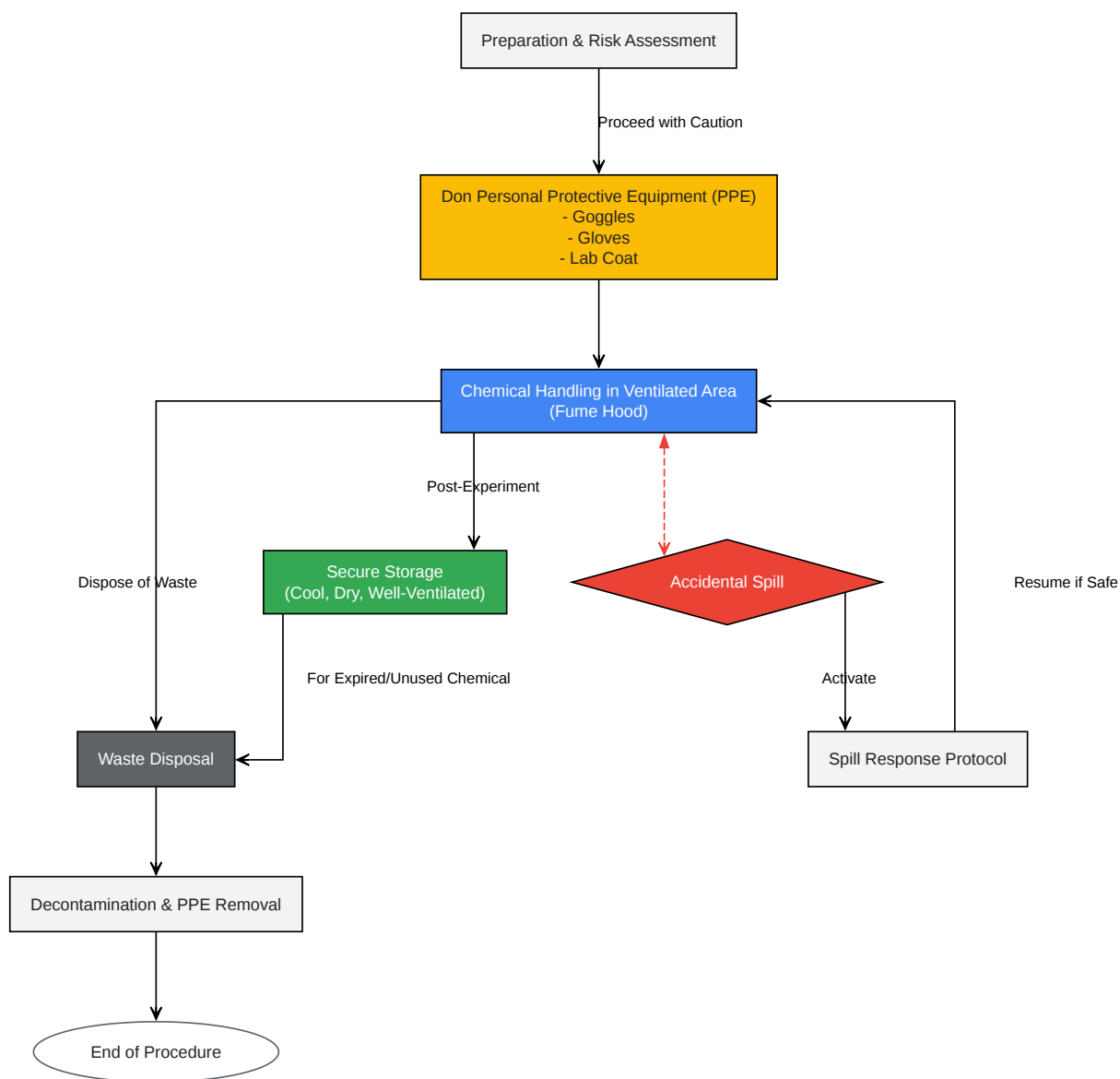
- If in Eyes: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1][2] Seek immediate medical attention.[1][2]
- If on Skin: Wash off immediately with plenty of soap and water while removing all contaminated clothing.[1][2] If skin irritation occurs, get medical advice/attention.[3][5]
- If Inhaled: Remove to fresh air.[1][2] If not breathing, give artificial respiration.[1][2] If you feel unwell, call a poison center or doctor.[1][5]
- If Swallowed: Clean mouth with water and seek medical attention.[1][2]

Disposal Plan

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][2][4][5] Do not empty into drains.[2]

Experimental Workflow Visualization

To provide a clear, at-a-glance understanding of the handling process, the following diagram illustrates the logical workflow for safely managing **6-Hydroxynicotinic acid** in a laboratory setting.



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Caption: Workflow for the safe handling of **6-Hydroxynicotinic acid** from preparation to disposal.

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